

Performance comparison of Pigment Red 22 in different binder systems

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Compound of Interest

Compound Name: *Pigment red 22*

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Performance Showdown: Pigment Red 22 in Diverse Binder Systems

A Comparative Guide for Researchers and Formulation Scientists

This guide provides an objective comparison of the performance of **Pigment Red 22** in various binder systems, benchmarked against common alternative red pigments. The data presented is curated from publicly available technical datasheets and industry publications to assist researchers, scientists, and drug development professionals in making informed decisions for their formulation needs.

Quantitative Performance Data

The following tables summarize the key performance indicators of **Pigment Red 22** and its alternatives across different binder systems. The performance ratings are based on standardized testing methodologies.

Table 1: Lightfastness (Blue Wool Scale, 1-8, where 8 is excellent)

Pigment	Binder System	Full Shade	Tint (1:10 TiO2)
Pigment Red 22	Water-Based Ink	5-6[1][2]	-
Textile Printing	5-6[1]	-	
Water-Based Coatings	5[2]	-	
Pigment Red 122	Coatings (General)	7-8[3]	7-8[3]
Plastics	7-8[3]	-	
Pigment Red 170	Coatings (General)	7-8[4]	4[4]
Plastics	-	-	
Pigment Red 254	HDPE	8[5]	-
Coatings (General)	8[6]	-	

Table 2: Heat Stability (°C)

Pigment	Binder System/Application	Maximum Temperature
Pigment Red 22	General	140[1][2]
Pigment Red 122	Plastics (General)	280-300[3][7]
Pigment Red 170	Plastics (Engineering)	200 - 220[8]
Coatings (General)	200[9]	
Pigment Red 254	HDPE (1/3 SD)	
Plastics (General)	300[6]	300 (for 5 min)[5][6]

Table 3: Chemical Resistance (Scale 1-5, where 5 is excellent)

Pigment	Reagent	Resistance Rating
Pigment Red 22	Water	5[1]
Oil	2[1]	
Acid	3-4[1]	
Alkali	3-4[1]	
Alcohol	4[1]	
Pigment Red 122	Water	5[3]
Oil	5[3]	
Acid	5[3]	
Alkali	5[3]	
Alcohol	5[3]	
Pigment Red 170	Acid	5[4]
Alkali	5[4]	
Xylene	4-5[4]	
Pigment Red 254	Acid	Excellent[10]
Alkali	Excellent[10]	
Organic Solvents	Excellent[10]	

Experimental Protocols

The data presented in this guide is based on the following standard experimental methodologies:

Lightfastness Testing (ASTM D4303)

Lightfastness is determined by exposing pigmented samples to a controlled light source that simulates indoor or natural sunlight conditions.[11][12][13]

- **Specimen Preparation:** The pigment is dispersed into the specified binder system and applied uniformly onto a substrate. A portion of the specimen is masked to serve as an unexposed reference.
- **Exposure:** The specimens are exposed to light from a xenon-arc lamp or natural daylight filtered through glass, as specified in ASTM D4303.^{[11][12][13]}
- **Evaluation:** The color change of the exposed area is compared to the unexposed area using the CIE 1976 Lab* color difference equation (ΔE^*_{ab}).^[14] The results are then rated on the Blue Wool Scale, where a rating of 8 signifies no fading and a rating of 1 indicates severe fading.



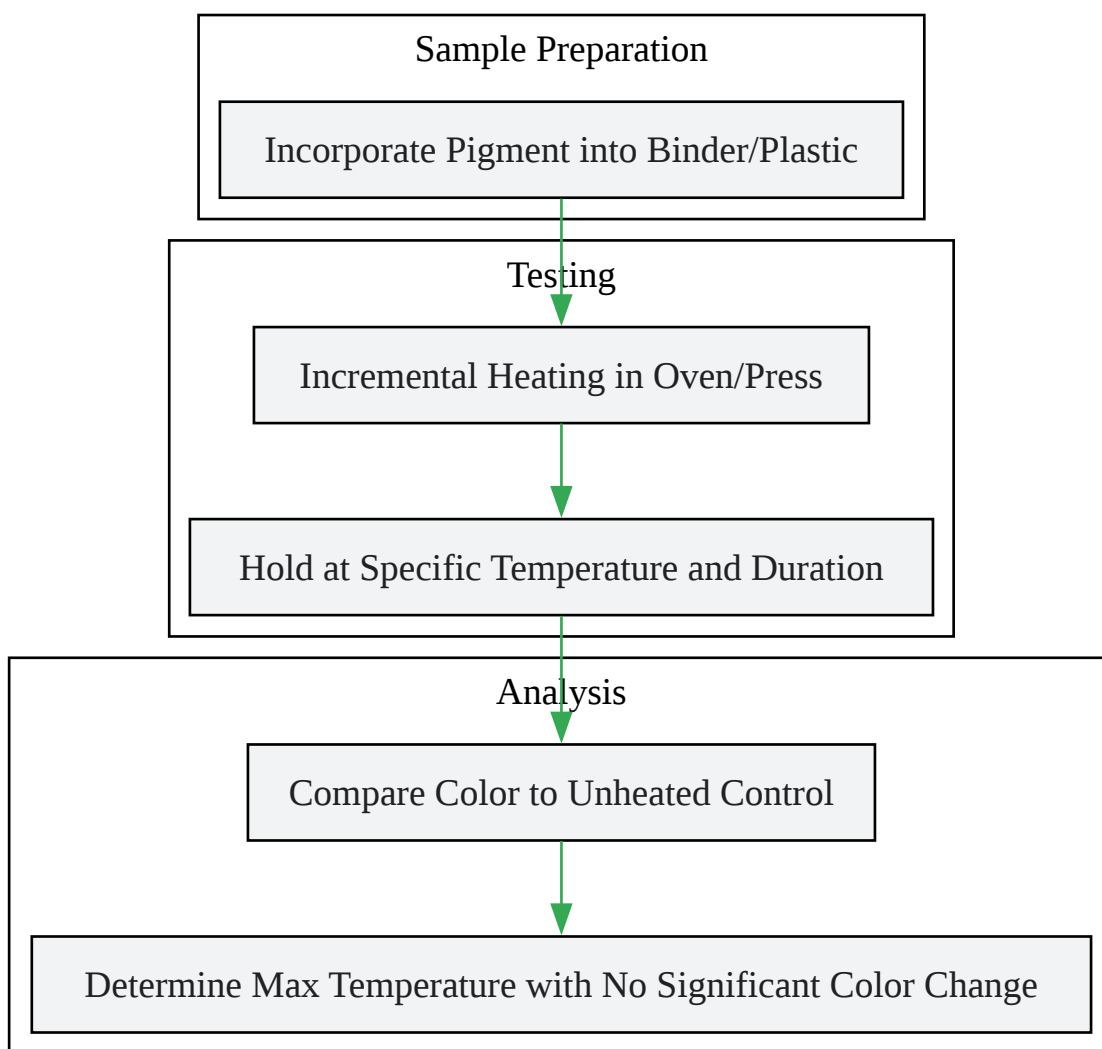
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Fig. 1: Experimental workflow for lightfastness testing.

Heat Stability Evaluation

This test determines the temperature at which a pigment begins to show significant color change.

- **Sample Preparation:** The pigment is incorporated into the binder system or plastic at a specified concentration.
- **Heating:** The prepared sample is placed in a temperature-controlled oven or heated press. The temperature is incrementally increased, or the sample is held at a specific temperature for a defined period (e.g., 5 minutes).^{[5][6][15]}
- **Analysis:** The color of the heated sample is compared to an unheated control sample. The heat stability is reported as the maximum temperature at which no significant color change occurs.^[16] Thermogravimetric analysis (TGA) can also be used to measure weight loss as a function of temperature to determine decomposition points.^{[16][17]}



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Fig. 2: Process for evaluating pigment heat stability.

Chemical Resistance Assessment

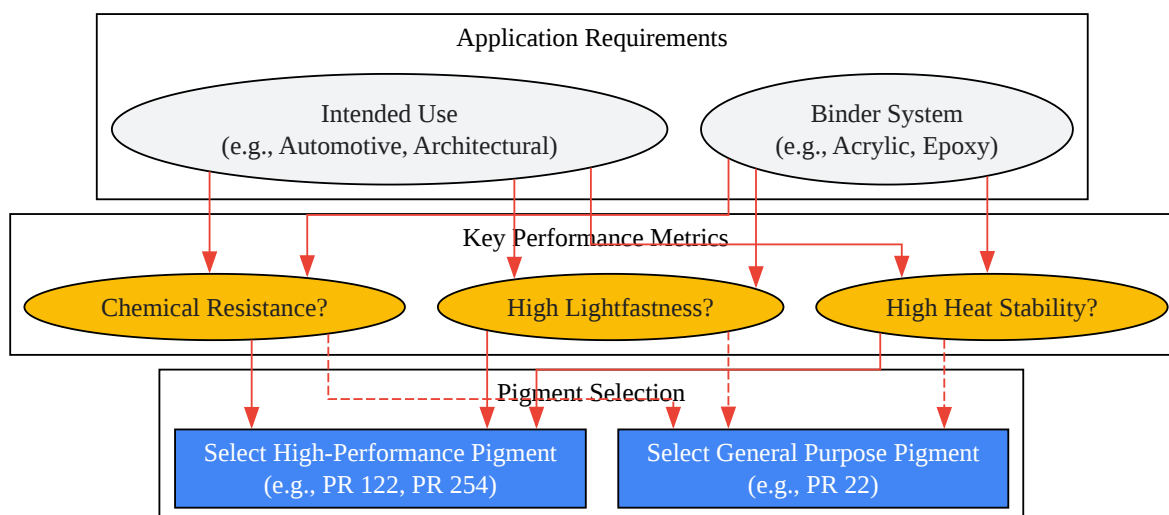
This protocol evaluates the resistance of a pigment to various chemicals.

- **Sample Preparation:** A coating of the pigmented binder is applied to a substrate and allowed to cure completely.
- **Exposure:** A "spot test" is commonly performed by placing a small amount of the test chemical (e.g., acid, alkali, solvent) onto the coated surface and covering it for a specified duration (e.g., 24 hours).^[18]

- Evaluation: After exposure, the chemical is removed, and the surface is inspected for any changes, such as discoloration, blistering, or softening. The resistance is rated on a scale of 1 to 5, where 5 indicates no effect.[18]

Logical Relationships of Pigment Properties

The suitability of a pigment is highly dependent on the binder system and the intended application. The following diagram illustrates the logical flow for pigment selection based on key performance requirements.



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Fig. 3: Decision tree for pigment selection based on performance needs.

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